A Technical Guide to the Biological Activities of Fluorinated Benzoxazines

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Compound of Interest

Compound Name:	*6,8-difluoro-3,4-dihydro-2H-1,4-benzoxazine*
CAS No.:	*939759-10-1*
Cat. No.:	*B2962149*

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Executive Summary

Benzoxazines are a versatile class of bicyclic heterocyclic compounds that have garnered significant interest in medicinal chemistry due to their broad spectrum of biological activities.[1][2] The strategic incorporation of fluorine atoms into the benzoxazine scaffold can dramatically enhance these properties, leveraging fluorine's unique electronic characteristics to improve metabolic stability, membrane permeability, and binding affinity to biological targets.[3][4] This technical guide provides an in-depth exploration of the key biological activities of fluorinated benzoxazines, with a focus on their potential as anticancer, antimicrobial, and enzyme-inhibiting agents. We will delve into the mechanisms of action, present structure-activity relationship (SAR) insights, and provide detailed experimental protocols for researchers in the field of drug discovery and development.

Chapter 1: The Benzoxazine Scaffold and the Strategic Role of Fluorine

The Benzoxazine Heterocycle

Benzoxazines are privileged structures in drug discovery, characterized by a benzene ring fused to an oxazine ring.[1] Depending on the arrangement of the nitrogen and oxygen atoms, they can exist as 1,3-benzoxazines, 1,4-benzoxazines, and other isomers, each offering a unique three-dimensional architecture for molecular interaction.[1] This structural diversity, coupled with their synthetic accessibility, makes them attractive scaffolds for developing novel therapeutics.[2][5] Benzoxazine derivatives have been reported to exhibit a wide array of biological effects, including anticancer, antimicrobial, anti-inflammatory, and antithrombotic properties.[5][6][7]

The Fluorine Advantage in Medicinal Chemistry

The introduction of fluorine into bioactive molecules is a well-established strategy in modern drug design.[3][4] Due to its high electronegativity, small atomic size, and the strength of the carbon-fluorine bond, fluorine can profoundly influence a molecule's physicochemical and biological properties.[4][8]

Key benefits of fluorination include:

- Enhanced Lipophilicity: Strategic placement of fluorine can increase a molecule's lipophilicity, improving its ability to cross cell membranes.
- Metabolic Stability: The C-F bond is highly stable and resistant to metabolic degradation by cytochrome P450 enzymes, which can increase the drug's half-life.
- Modulation of pKa: Fluorine's strong electron-withdrawing nature can alter the acidity or basicity of nearby functional groups, affecting the molecule's ionization state and interaction with targets.
- Conformational Control: Fluorine can induce specific molecular conformations that may be more favorable for binding to a receptor or enzyme active site.[9]

These attributes make fluorination a powerful tool for optimizing lead compounds into viable drug candidates. The following chapters will explore how these principles apply specifically to the benzoxazine scaffold.

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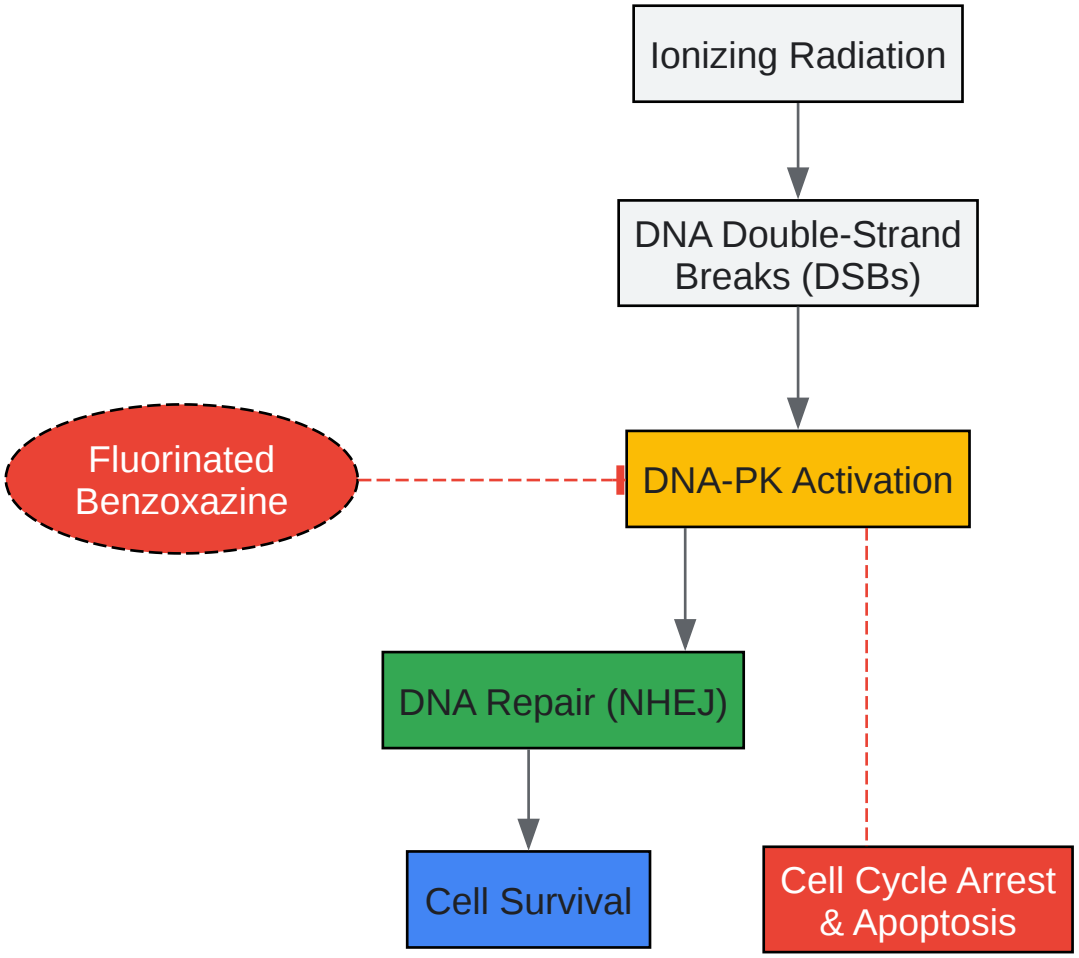
Chapter 2: Anticancer Activities of Fluorinated Benzoxazines

Fluorinated benzoxazines have emerged as a promising class of anticancer agents, with several studies demonstrating their potent cytotoxic effects against various cancer cell lines.[10][11][12] Their mechanism of action often involves the disruption of critical cellular processes, such as DNA repair and cell cycle progression.[13][14]

Mechanism of Action: Inhibition of DNA-Dependent Protein Kinase (DNA-PK)

A primary mechanism through which certain benzoxazines exert their anticancer effects is by acting as radiosensitizers. They achieve this by inhibiting the DNA-Dependent Protein Kinase (DNA-PK), a key enzyme in the non-homologous end joining (NHEJ) pathway for repairing DNA double-strand breaks (DSBs).[13][14] Radiation therapy induces DSBs in cancer cells; by inhibiting DNA-PK, fluorinated benzoxazines prevent the repair of this damage.[13] This leads to an accumulation of DNA damage, which in turn triggers cell cycle arrest and programmed cell death (apoptosis).[13][14] Studies have shown that treatment with these compounds leads to a significant reduction in the phosphorylation of DNA-PK, confirming target engagement.[13]

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DNA-PK inhibition pathway by fluorinated benzoxazines.

Structure-Activity Relationship (SAR) Insights

SAR studies have revealed that the presence and position of fluorine atoms are critical for the anticancer potency of benzoxazines. For instance, benzothiazole derivatives bearing a strong electron-withdrawing atom like fluorine at specific positions show improved cytotoxicity against cancer cell lines.[4] The introduction of a trifluoromethyl (–CF3) group has been shown to enhance cytotoxicity by promoting the activity of caspase-3 and PARP, key executioners of apoptosis.[4] Similarly, conjugates with difluoro moieties have demonstrated significant cytotoxicity against breast cancer cell lines.[4][15]

Data Presentation: In Vitro Cytotoxicity of Fluorinated Benzoxazines

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The following table summarizes the reported cytotoxic activity of representative fluorinated heterocyclic compounds, illustrating their potency against human cancer cell lines.

Compound ID	Modification	Cancer Cell Line	IC50 (μM)	Reference
Compound 34b	6-Fluoro-indole derivative	A549 (Lung)	0.8	[3]
Compound 55b	Fluorinated pyrazolylbenzimidazole	A549, MCF-7, HeLa	0.95–1.57	[3]
Fluorinated Benzothiazole 15	6-Fluoro-benzothiazole	THP-1 (Leukemia)	0.9	[4]
Conjugate 31	Difluoro-phenyl benzimidazole	MCF-7 (Breast)	1.59	[4][15]
2FPB	4-Fluorophenyl-benzoxazine	Breast Cancer (in silico)	-10.6 kcal/mol (Binding Affinity)	[16]

Experimental Protocol: Clonogenic Survival Assay

This assay is the gold standard for assessing the effect of radiosensitizing agents on cancer cells' ability to reproduce.

Objective: To determine the long-term survival of cancer cells after treatment with a fluorinated benzoxazine and/or ionizing radiation.

Methodology:

- Cell Seeding: Plate a known number of single cells (e.g., HeLa, A549) into 6-well plates. The number of cells seeded will depend on the expected survival fraction for each treatment condition.
- Compound Treatment: Allow cells to attach for 4-6 hours. Treat the cells with the fluorinated benzoxazine compound at various concentrations or with a vehicle control (e.g., DMSO). Incubate for a predetermined time (e.g., 24 hours).

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- Irradiation: Irradiate the plates using a calibrated radiation source (e.g., X-ray or gamma-ray irradiator) at different doses (e.g., 0, 2, 4, 6 Gy).
- Incubation: Remove the drug-containing medium, wash with PBS, and add fresh medium. Incubate the plates for 10-14 days, allowing surviving cells to form colonies (defined as ≥50 cells).
- Staining and Counting: After incubation, fix the colonies with a methanol/acetic acid solution and stain with crystal violet. Count the number of colonies in each well.
- Data Analysis: Calculate the Plating Efficiency (PE) and Surviving Fraction (SF) for each treatment group. Plot the SF on a logarithmic scale against the radiation dose on a linear scale to generate a cell survival curve. The enhancement ratio can be calculated to quantify the radiosensitizing effect.

Chapter 3: Antimicrobial and Antifungal Properties

The rise of antimicrobial resistance necessitates the development of new classes of therapeutic agents. Fluorinated benzoxazines have demonstrated significant potential in this area, exhibiting broad-spectrum activity against a range of bacterial and fungal pathogens.[17][18][19]

Antibacterial and Antifungal Activity

Numerous studies have reported the synthesis and evaluation of benzoxazine derivatives against both Gram-positive (e.g., Staphylococcus aureus) and Gram-negative (e.g., Escherichia coli) bacteria.[5][18] SAR studies indicate that benzoxazine derivatives containing nitro and trifluoromethyl groups are often more potent than other variants.[17] The mechanism of action is believed to involve the inhibition of essential bacterial enzymes, such as DNA gyrase, which is crucial for DNA replication.[4][15] Additionally, certain fluorinated 1,3-benzoxazines have shown fungicidal activity comparable to standard antifungal drugs like fluconazole.[6][20]

Data Presentation: Minimum Inhibitory Concentration (MIC)

The following table summarizes the antimicrobial activity of selected benzoxazine derivatives.

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Compound Class	Modification	Target Organism	MIC (µg/mL)	Reference
Benzoxazine Sulfonamides	Various substitutions	Gram-positive & Gram-negative bacteria, Fungi	31.25 - 62.5	[21]
1,4-Benzoxazine Derivative (DL-8280)	9-Fluoro-3-methyl	Pseudomonas aeruginosa	Potent (exact value not specified)	[17]
Compound 45	Pyridyl C ring, no fluorine on B ring	MRSA	0.25 - 0.5	[17]
1,3-Benzoxazine-4-one	6,8-diisopropyl-2-methyl...	Candida albicans	Fungicidal (concentration not specified)	[22]

Experimental Protocol: Broth Microdilution for MIC Determination

This is a standardized method used to determine the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.

Objective: To determine the MIC of fluorinated benzoxazine compounds against selected bacterial or fungal strains.

Methodology:

- Preparation of Inoculum: Grow the microbial strain overnight in a suitable broth (e.g., Mueller-Hinton Broth for bacteria). Adjust the turbidity of the culture to match a 0.5 McFarland standard, which corresponds to approximately 1.5 x 10^8 CFU/mL. Dilute this suspension to achieve a final inoculum concentration of 5 x 10^5 CFU/mL in the test wells.
- Compound Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of the test compound in the broth. The concentration range should be sufficient to capture the MIC.

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- Inoculation: Add the prepared microbial inoculum to each well containing the diluted compound. Include a positive control (broth + inoculum, no compound) and a negative control (broth only).
- Incubation: Incubate the plates at 37°C for 18-24 hours for bacteria, or at an appropriate temperature and duration for fungi.
- Reading Results: The MIC is defined as the lowest concentration of the compound at which there is no visible turbidity (growth). This can be assessed visually or by using a plate reader to measure optical density.

Chapter 4: Enzyme Inhibition Profile

Beyond their roles in cancer and infectious diseases, fluorinated benzoxazines are also effective inhibitors of specific enzymes, highlighting their potential for treating a range of other conditions.

Serine Protease Inhibition (α-Chymotrypsin)

A study on benzoxazinone derivatives demonstrated their ability to inhibit the serine protease α-chymotrypsin.[23] The research revealed that the presence of a fluoro group on a phenyl substituent led to an increased inhibitory potential compared to chloro and bromo substituents.[23] This highlights the specific benefit of fluorine in enhancing binding and inhibition. The kinetics of inhibition were found to be diverse, including competitive-type inhibition, with Ki values ranging from 4.7 to 341.2 µM.[23]

Data Presentation: Enzyme Inhibition Constants

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Compound Class	Target Enzyme	Key Finding	Ki / IC50	Reference
Fluorinated Benzoxazinones	α-Chymotrypsin	Fluoro group increased inhibitory potential	Ki: 4.7 - 341.2 μM	[23]
2-morpholino-1,3-benzoxazine	DNA-PK	Potent inhibition	IC50: 0.28 - 6.80 μM	[5][14]
Fluorinated 1,4-Benzoxazines	Thrombin	Dual antithrombotic activity	Ki: 0.33 μM	[7][24]

Experimental Protocol: α-Chymotrypsin Inhibition Assay

Objective: To measure the inhibitory effect of fluorinated benzoxazinones on α-chymotrypsin activity.

Methodology:

- Reagent Preparation: Prepare a solution of α-chymotrypsin in Tris-HCl buffer. Prepare a solution of the substrate, N-succinyl-L-phenylalanine-p-nitroanilide (SPNA), in DMSO. Prepare various concentrations of the fluorinated inhibitor.
- Assay Setup: In a 96-well plate, add the enzyme solution and the inhibitor solution. Pre-incubate for 15 minutes at room temperature to allow for binding.
- Initiate Reaction: Add the substrate (SPNA) to each well to start the enzymatic reaction. The enzyme will cleave the substrate, releasing p-nitroaniline, which is yellow.
- Measure Absorbance: Immediately measure the change in absorbance at 410 nm over time using a microplate reader. The rate of p-nitroaniline formation is proportional to the enzyme activity.
- Data Analysis: Calculate the percentage of inhibition for each inhibitor concentration relative to a control without inhibitor. Determine the IC50 value by plotting the percent inhibition

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against the logarithm of the inhibitor concentration. Further kinetic studies can be performed to determine the mode of inhibition and the Ki value.

Chapter 5: General Synthesis Strategies

The synthesis of a diverse library of benzoxazine derivatives is crucial for SAR studies. The Mannich condensation is a classic and highly versatile one-pot reaction for this purpose.[2]

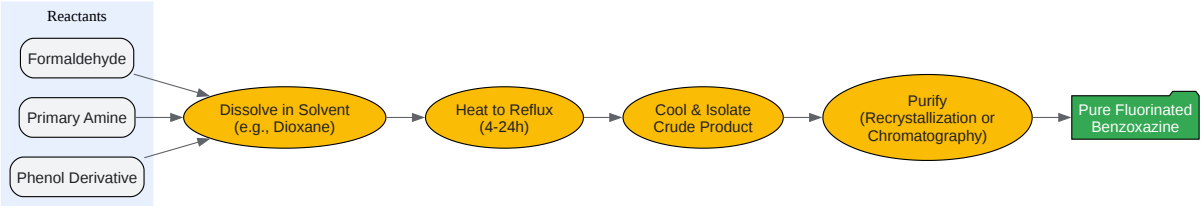
Protocol: Synthesis of 1,3-Benzoxazines via Mannich Condensation

Objective: To synthesize a 1,3-benzoxazine monomer from a phenol, a primary amine, and formaldehyde.

Methodology:

- Reactant Preparation: In a round-bottom flask, dissolve the selected phenolic compound (1 equivalent) and a primary amine (1 equivalent) in a suitable solvent such as 1,4-dioxane or ethanol.
- Addition of Formaldehyde: While stirring the solution, add formaldehyde (2 equivalents, typically as a 37% aqueous solution) dropwise at room temperature.
- Reaction: Heat the mixture to reflux (typically 80-100°C) and maintain stirring for 4-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Isolation: After the reaction is complete, cool the mixture to room temperature. The product may precipitate directly from the solution. If not, the solvent can be removed under reduced pressure.
- Purification: The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel to yield the pure benzoxazine derivative.

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General workflow for the synthesis of benzoxazine derivatives.

Chapter 6: Conclusion and Future Perspectives

Fluorinated benzoxazines represent a highly promising and versatile chemical scaffold with significant, demonstrable potential in oncology, infectious diseases, and enzyme inhibition. The strategic incorporation of fluorine enhances their biological profile, often leading to compounds with superior potency and metabolic stability. The mechanisms of action, particularly the inhibition of DNA-PK in cancer cells, provide a strong rationale for their continued development as radiosensitizing agents. Similarly, their broad-spectrum antimicrobial activity positions them as valuable leads in the critical fight against drug-resistant pathogens.

Future research should focus on expanding the chemical diversity of fluorinated benzoxazines through combinatorial synthesis and exploring their efficacy in more complex biological systems, including in vivo animal models. A deeper investigation into their mechanisms of action, potential off-target effects, and toxicological profiles will be essential for translating these promising compounds from the laboratory to the clinic. The continued application of SAR principles will undoubtedly lead to the discovery of next-generation fluorinated benzoxazines with optimized therapeutic properties.

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